

Handling and disposal procedures for 2,3-Dichloro-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichloro-1-propanol

Cat. No.: B139626

[Get Quote](#)

Application Notes and Protocols for 2,3-Dichloro-1-propanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **2,3-Dichloro-1-propanol** (CAS No. 616-23-9), a hazardous chemical intermediate. Adherence to these protocols is critical to ensure personnel safety and environmental protection.

Hazard Identification and Summary

2,3-Dichloro-1-propanol is a combustible, viscous liquid that is toxic if swallowed, fatal in contact with skin, and harmful if inhaled.[1][2] It causes serious eye damage and is suspected of causing genetic defects.[1][2] Long-term exposure may have carcinogenic effects and cause irreversible damage.[3]

GHS Hazard Statements:

- H301: Toxic if swallowed[1][2]
- H310: Fatal in contact with skin[1][2]
- H318: Causes serious eye damage[1][2]

- H332: Harmful if inhaled[1]
- H341: Suspected of causing genetic defects
- H227: Combustible liquid

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3-Dichloro-1-propanol** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ Cl ₂ O	[1][4]
Molecular Weight	128.99 g/mol	[1][4][5]
Appearance	Viscous, colorless to amber liquid with an ethereal odor	[1][4][6]
Boiling Point	182 °C (360-365 °F) at 760 mmHg	[1][4][7]
Melting Point	-29.15 °C	[4][8]
Flash Point	93 °C (199.4 °F)	[4][5]
Density	1.360 g/mL at 20 °C	[4][5][7][8]
Solubility in Water	Slightly soluble (1-10 g/L)	[4][9]
Vapor Pressure	0.18 - 0.214 mmHg at 25 °C	[1][4]

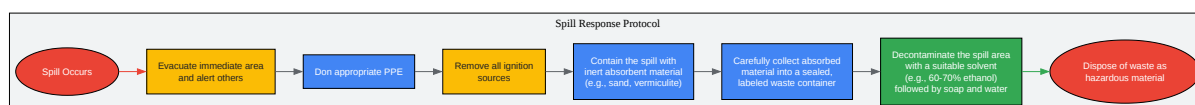
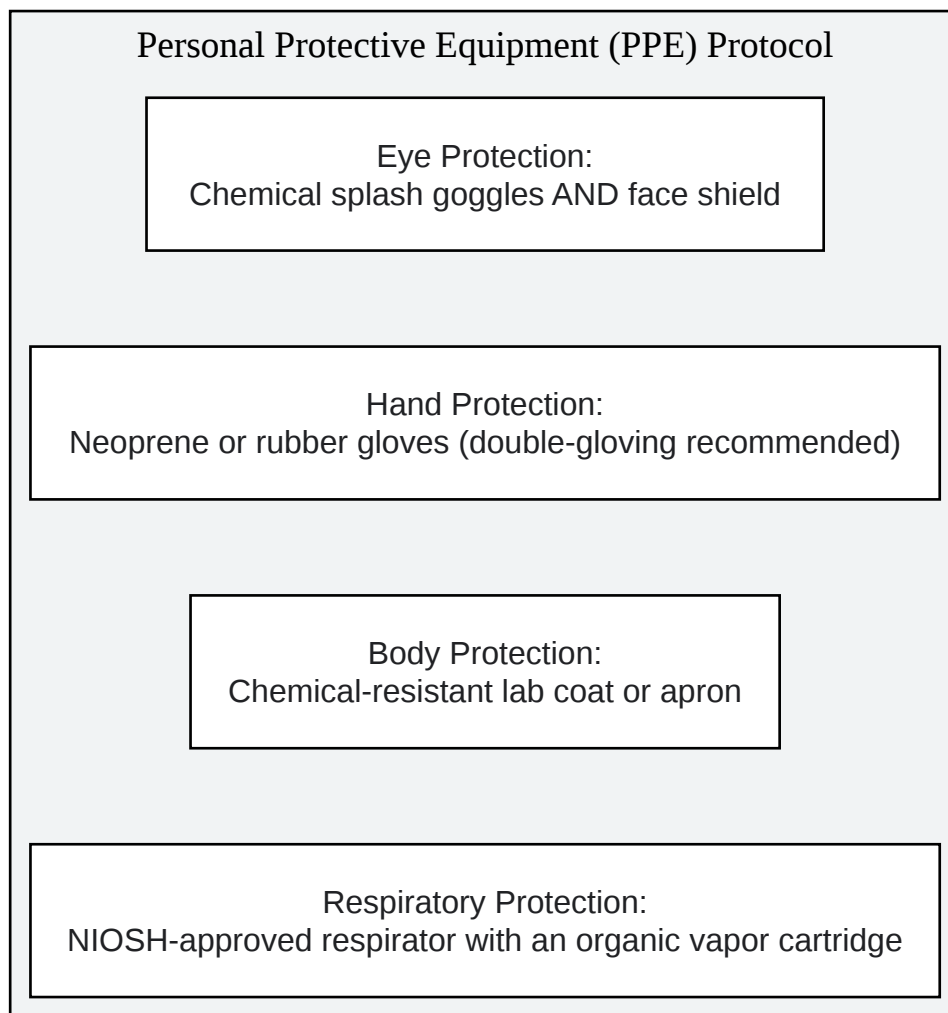
Handling and Storage Protocols

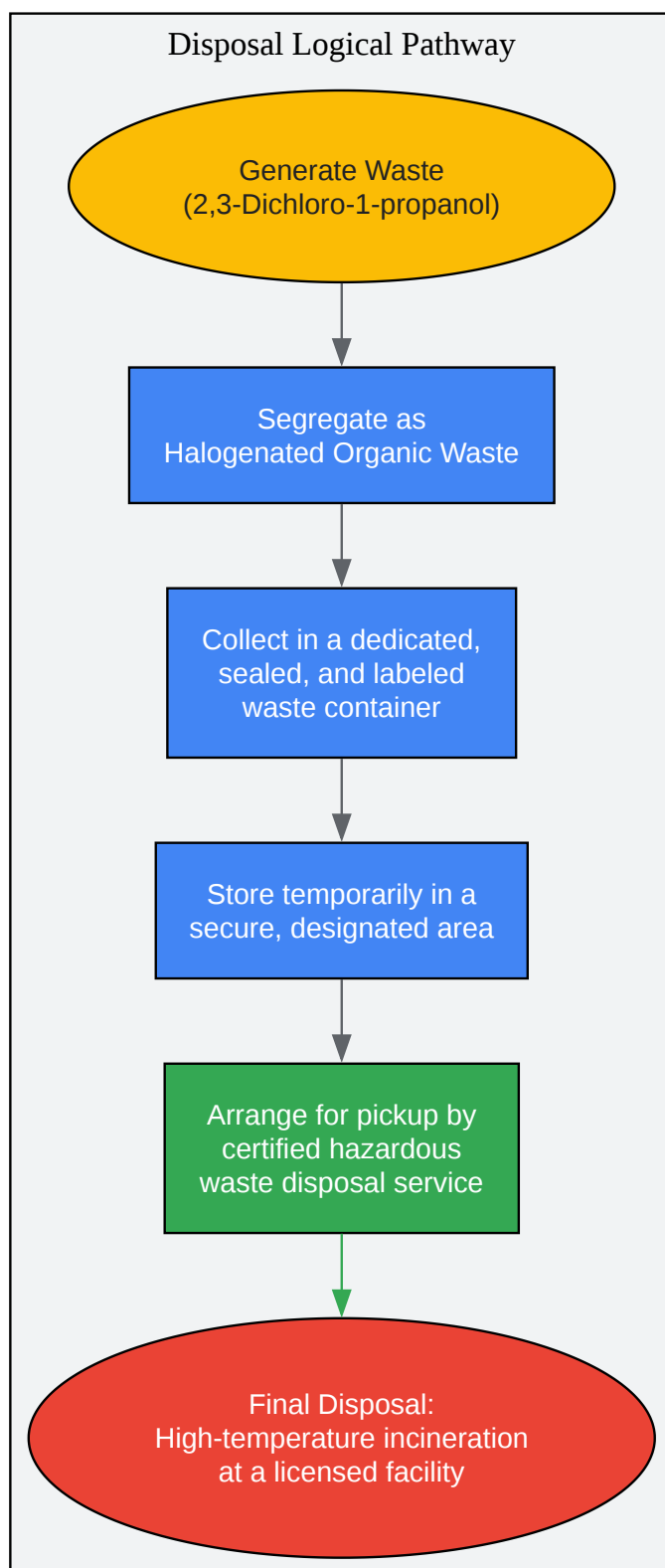
Engineering Controls

- Ventilation: All work with **2,3-Dichloro-1-propanol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][10]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[11][12]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling this substance.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (+-)-2,3-Dichloro-1-propanol | C₃H₆Cl₂O | CID 12018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. file1.lookchem.com [file1.lookchem.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. lookchem.com [lookchem.com]
- 5. 2,3-Dichloro-1-propanol = 97.0 GC 616-23-9 [sigmaaldrich.com]
- 6. 2,3-DICHLORO-1-PROPANOL | 616-23-9 [chemicalbook.com]
- 7. chemwhat.com [chemwhat.com]
- 8. chembk.com [chembk.com]
- 9. 2,3-DICHLORO-1-PROPANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. uwlax.edu [uwlax.edu]
- 11. fishersci.com [fishersci.com]
- 12. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- To cite this document: BenchChem. [Handling and disposal procedures for 2,3-Dichloro-1-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139626#handling-and-disposal-procedures-for-2-3-dichloro-1-propanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com